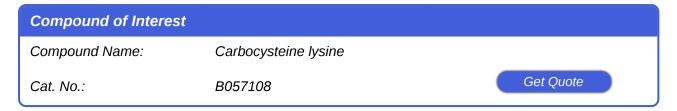


# Application Notes and Protocols for Carbocysteine Lysine Salt Solutions in Experimental Research

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **carbocysteine lysine** salt solutions in experimental settings. The information is intended to ensure consistency, accuracy, and reproducibility in research applications.

### **Physicochemical Properties**

**Carbocysteine lysine** salt is a dipeptide composed of carbocysteine and lysine.[1] The monohydrate form is commonly used in pharmaceutical preparations and research.[1]

Table 1: Physicochemical Properties of Carbocysteine Lysine Salt Monohydrate



Property	Value	Reference(s)
Molecular Formula	C11H25N3O7S	[2]
Molecular Weight	343.40 g/mol	[2]
Appearance	White to slightly yellow solid [3][4]	
Water Solubility	Approximately 21.6 mg/mL (Note: Temperature and pH not specified). Generally reported as "completely soluble".	[1][3]
Ethanol Solubility	Practically insoluble	[3][4]
Melting Point	≈ 177 - 181 °C	[4]

# Stability and Storage Solid Form

**Carbocysteine lysine** salt powder should be stored at room temperature in a cool, dry, and well-ventilated area.[3] It should be kept in its original container, tightly closed, and protected from direct sunlight and heat sources.[3] The compound is incompatible with strong acids and bases.[3][4]

### **Aqueous Solutions**

The stability of carbocysteine in aqueous solutions is influenced by pH and temperature.[5] While stable in the presence of light, degradation can occur at elevated temperatures.[5] One study on carbocysteine (not the lysine salt specifically) in a syrup formulation noted degradation at 60°C and 80°C in the pH range of 5.0-7.0.[6] It is recommended to prepare fresh solutions for each experiment. If short-term storage is necessary, solutions should be stored at 2-8°C and used within 24 hours.

## **Experimental Protocols**

Protocol 1: Preparation of a Stock Solution (e.g., 100 mM)



This protocol describes the preparation of a 100 mM stock solution of **carbocysteine lysine** salt monohydrate in a sterile aqueous solvent.

#### Materials:

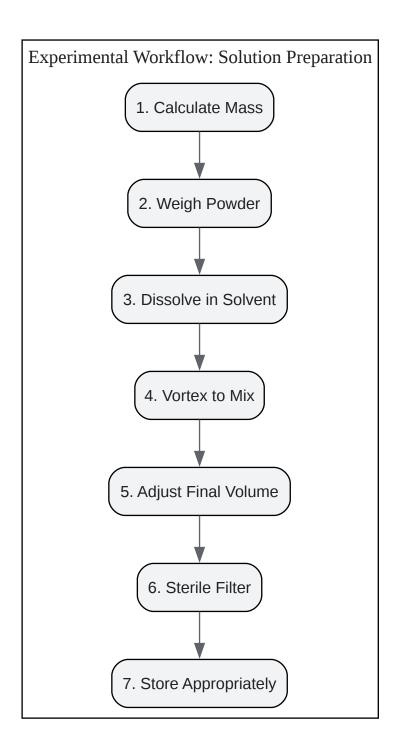
- Carbocysteine lysine salt monohydrate (MW: 343.40 g/mol )
- Sterile, high-purity water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile filter (0.22 μm) and syringe

#### Procedure:

- Calculation: To prepare 10 mL of a 100 mM stock solution, calculate the required mass of carbocysteine lysine salt monohydrate:
  - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
  - Mass (g) = 0.1 mol/L x 0.01 L x 343.40 g/mol = 0.3434 g
- Weighing: Accurately weigh 343.4 mg of carbocysteine lysine salt monohydrate using an analytical balance.
- Dissolution: Transfer the weighed powder into a sterile 15 mL conical tube. Add approximately 8 mL of sterile, high-purity water.
- Mixing: Tightly cap the tube and vortex until the powder is completely dissolved. The solution should be clear and colorless.
- Volume Adjustment: Adjust the final volume to 10 mL with sterile, high-purity water.



- Sterilization: Sterilize the stock solution by passing it through a 0.22 μm sterile syringe filter into a new sterile tube.
- Storage: Store the stock solution at 2-8°C for short-term use (up to 24 hours). For longer-term storage, it is advisable to prepare fresh solutions.



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Caption: Workflow for preparing carbocysteine lysine salt solutions.

# Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol outlines the dilution of the 100 mM stock solution to prepare working concentrations for treating cultured cells. The example below is for preparing a 100  $\mu$ M working solution.

#### Materials:

- 100 mM Carbocysteine lysine salt stock solution (from Protocol 1)
- Appropriate sterile cell culture medium
- Sterile microcentrifuge tubes or conical tubes

#### Procedure:

- Dilution Calculation: To prepare 1 mL of a 100 μM working solution from a 100 mM stock solution, a 1:1000 dilution is required.
  - Volume of stock solution = (Final Concentration x Final Volume) / Stock Concentration
  - $\circ$  Volume of stock solution = (100  $\mu$ M x 1 mL) / 100,000  $\mu$ M = 0.001 mL or 1  $\mu$ L
- Preparation: In a sterile tube, add 999 μL of pre-warmed sterile cell culture medium.
- Addition of Stock: Add 1 μL of the 100 mM carbocysteine lysine salt stock solution to the cell culture medium.
- Mixing: Gently mix the solution by pipetting up and down or by gentle vortexing.
- Application: The working solution is now ready to be added to the cell cultures.

#### Table 2: Example Concentrations for In Vitro Experiments

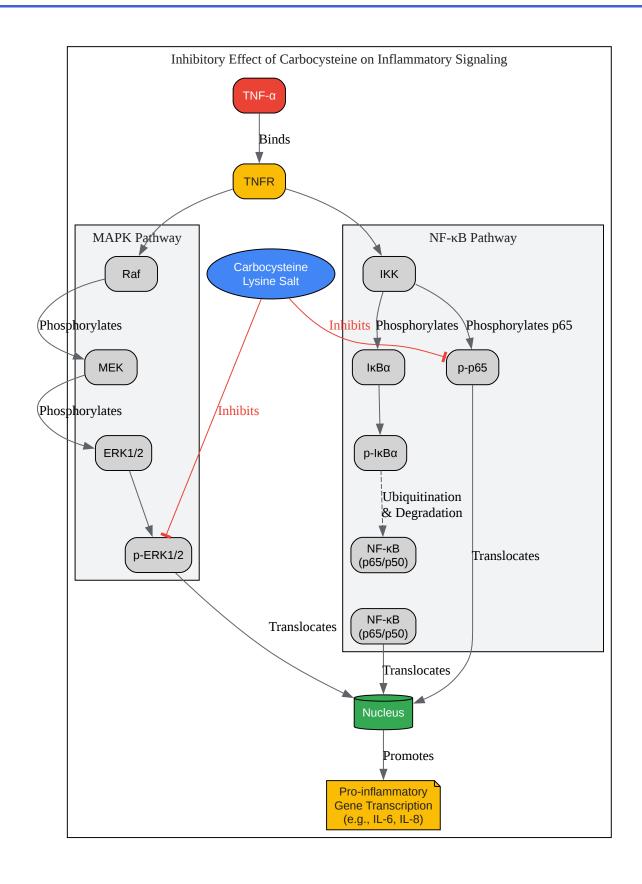


Assay Type	Cell/System Type	Working Concentration Range	Reference(s)
Anti-inflammatory Assay	Human Alveolar Epithelial Cells (A549)	10, 100, 1000 μΜ	
Antioxidant Assay	Bronchoalveolar Lavage (BAL)	1.5 - 30 mM	-
Antioxidant Assay	Ultrasound-treated Human Serum	1.5 - 2.5 mM	-
Antioxidant Assay	Cultured Human Lung Endothelial Cells	0.16 mM	_
Ion Channel Activity	Human Respiratory Epithelial Cells	100 μΜ	-

# Mechanism of Action: Inhibition of NF-κB and ERK1/2 MAPK Signaling

Carbocysteine exerts its anti-inflammatory effects, at least in part, by inhibiting the activation of the NF- $\kappa$ B and ERK1/2 MAPK signaling pathways. In models of inflammation, such as stimulation with TNF- $\alpha$ , carbocysteine has been shown to decrease the phosphorylation of NF- $\kappa$ B p65 and ERK1/2, thereby preventing the nuclear translocation of p65 and subsequent transcription of pro-inflammatory cytokines.





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Caption: Carbocysteine's inhibition of NF-kB and ERK1/2 pathways.



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